

An In-depth Technical Guide to the Structure of 21-Methylpentacosanoyl-CoA

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Compound of Interest

Compound Name: 21-Methylpentacosanoyl-CoA

Cat. No.: B15547738

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure of **21-Methylpentacosanoyl-CoA**, a coenzyme A derivative. The information is presented to be a valuable resource for researchers and professionals in the fields of biochemistry and drug development.

Chemical and Physical Properties

21-Methylpentacosanoyl-CoA is a complex biomolecule that plays a role in fatty acid metabolism. Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C47H86N7O17P3S[1]
Molecular Weight	1146.21 g/mol [1]
Canonical SMILES	<chem>O[C@H]1--INVALID-LINK----INVALID-LINK--O[C@H]1COP(O)(=O)OP(O)(=O)OC--INVALID-LINK--C(=O)NCCC(=O)NCCCC(C)=O</chem>

Structural Elucidation

The structure of **21-Methylpentacosanoyl-CoA** can be deconstructed into three primary components: a long-chain fatty acyl group (21-methylpentacosanoyl), a pantothenic acid unit, and a 3'-phospho-adenosine diphosphate (ADP) moiety. These components are linked together to form the complete coenzyme A derivative.

The fatty acyl group, 21-methylpentacosanoic acid, is a 25-carbon chain with a methyl group attached at the 21st carbon. This acyl group is attached to the cysteamine part of the coenzyme A molecule via a thioester bond.

The following diagram illustrates the chemical structure of **21-Methylpentacosanoyl-CoA**.

Caption: Chemical structure of **21-Methylpentacosanoyl-CoA**.

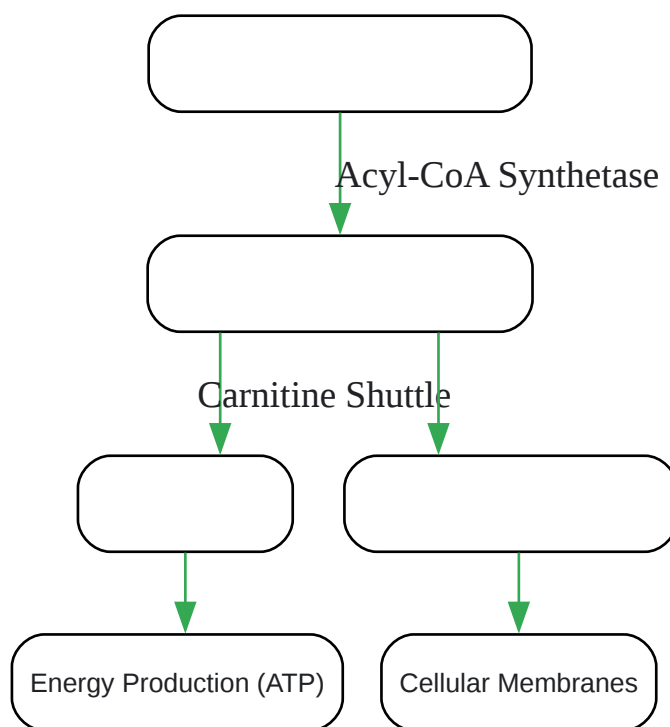
Experimental Protocols

Currently, there is a lack of detailed, publicly available experimental protocols specifically for the synthesis or analysis of **21-Methylpentacosanoyl-CoA**. However, general methods for the synthesis and analysis of other long-chain acyl-CoAs can be adapted. These methodologies typically involve:

- **Synthesis:** The synthesis of long-chain acyl-CoAs can be achieved through the reaction of the corresponding fatty acid with coenzyme A, often activated as an N-hydroxysuccinimide ester or by using a carbodiimide coupling agent.
- **Purification:** Purification is commonly performed using reversed-phase high-performance liquid chromatography (HPLC).
- **Characterization:** Characterization and confirmation of the structure are typically carried out using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Signaling Pathways and Logical Relationships

As a long-chain fatty acyl-CoA, **21-Methylpentacosanoyl-CoA** is presumed to be an intermediate in fatty acid metabolism. It can likely participate in beta-oxidation or be incorporated into complex lipids. The logical workflow for its metabolic involvement is depicted below.



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Caption: Potential metabolic fate of **21-Methylpentacosanoyl-CoA**.

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References

- 1. [alfachemic.com](https://www.alfachemic.com) [[alfachemic.com](https://www.alfachemic.com)]
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